

# comparing Methyl 2-(N-methylformamido)acetate to acetic formic anhydride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	Methyl 2-(N-methylformamido)acetate
Cat. No.:	B1596403

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A Comparative Guide: **Methyl 2-(N-methylformamido)acetate** vs. Acetic Formic Anhydride

For researchers, scientists, and professionals in drug development, the selection of appropriate chemical reagents is paramount to the success of synthetic endeavors. This guide provides an objective comparison between **Methyl 2-(N-methylformamido)acetate** and Acetic Formic Anhydride, two compounds that, while both related to the formyl group, serve fundamentally different roles in organic synthesis. This comparison clarifies their distinct chemical natures, applications, and handling considerations, supported by experimental data and protocols.

## Overview: Reagent vs. Product

A crucial distinction must be made upfront. Acetic Formic Anhydride is a reactive formylating agent, used to introduce a formyl group (-CHO) onto other molecules.<sup>[1][2]</sup> In contrast, **Methyl 2-(N-methylformamido)acetate** is a stable N-formylated amino acid ester, which can be viewed as a product of a formylation reaction.<sup>[3][4]</sup> It serves as a building block in larger, more complex molecules rather than as a reagent for transferring a formyl group.

## Chemical and Physical Properties

The differing roles of these two compounds are reflected in their physical and chemical properties. Acetic Formic Anhydride is a volatile, unstable liquid, whereas **Methyl 2-(N-**

**methylformamido)acetate** is a more stable compound suitable for storage under standard conditions.[1][3]

Property	Methyl 2-(N-methylformamido)acetate	Acetic Formic Anhydride
CAS Number	68892-06-8[3][5]	2258-42-6[1][6]
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO <sub>3</sub> [3]	C <sub>3</sub> H <sub>4</sub> O <sub>3</sub> [1][6]
Molecular Weight	131.13 g/mol [3]	88.06 g/mol [1]
Appearance	Liquid[5]	Colorless to pale yellow liquid[1][6][7]
Boiling Point	246.9°C at 760 mmHg[3]	27-28°C at 10 mmHg[2][8]
Density	~1.1 g/cm <sup>3</sup> [3]	~1.116 g/cm <sup>3</sup> [8]
Reactivity	Stable N-formylated building block	Highly reactive formylating and acetylating agent
Stability	Stable under recommended storage (2-8°C)[3]	Thermally unstable; decomposes above 60°C (or lower with impurities)[1]
Primary Use	Synthetic building block/intermediate	Formylating agent for amines, alcohols, etc.[1][2]

## Synthesis and Experimental Protocols

The synthesis of each compound highlights their distinct chemical nature. Acetic Formic Anhydride is typically prepared for immediate use as a reactive reagent, while **Methyl 2-(N-methylformamido)acetate** is synthesized as a stable, isolable product.

## Synthesis of Acetic Formic Anhydride

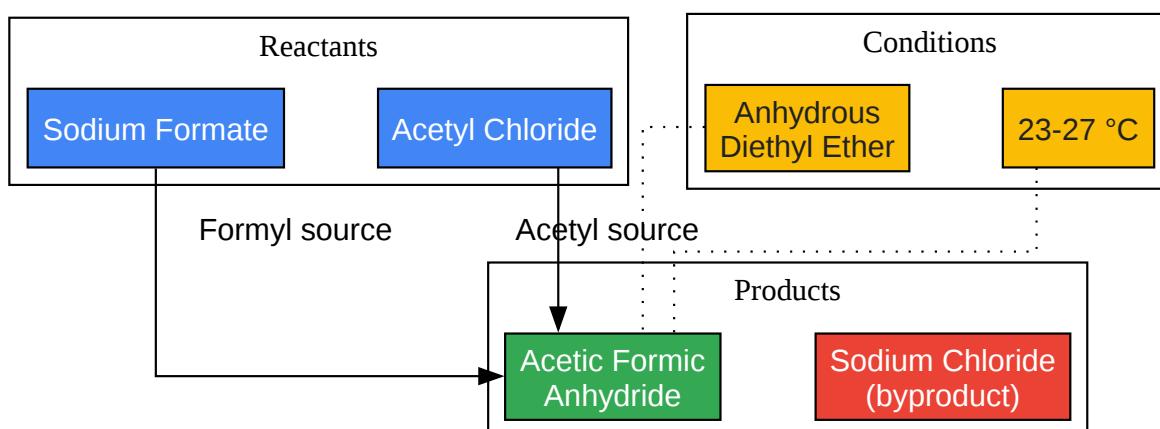
Acetic Formic Anhydride can be prepared by several methods, most commonly by the reaction of sodium formate with acetyl chloride or by mixing formic acid with acetic anhydride.[1][2]

Experimental Protocol: Synthesis from Sodium Formate and Acetyl Chloride[2][8]

This procedure is adapted from *Organic Syntheses*.<sup>[2]</sup>

- Finely ground, anhydrous sodium formate (1.1 moles) is suspended in anhydrous diethyl ether in a flask equipped with a stirrer, dropping funnel, and a condenser protected by a drying tube.
- The suspension is cooled to 3-5°C using an ice bath.
- Acetyl chloride (1.0 mole) is added dropwise to the stirred suspension over approximately 5 minutes, maintaining the temperature between 23-27°C.<sup>[1]</sup>
- After the addition is complete, the mixture is stirred for an additional 4-6 hours at room temperature.<sup>[8]</sup>
- The mixture is filtered quickly to remove sodium chloride, and the filter cake is washed with anhydrous ether.
- The combined filtrate and washings are concentrated under reduced pressure to remove the ether.
- The remaining liquid is distilled under reduced pressure (b.p. 27–28°C at 10 mm Hg) to yield pure acetic formic anhydride.<sup>[2]</sup>

Diagram of Acetic Formic Anhydride Synthesis



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Caption: Synthesis of Acetic Formic Anhydride.

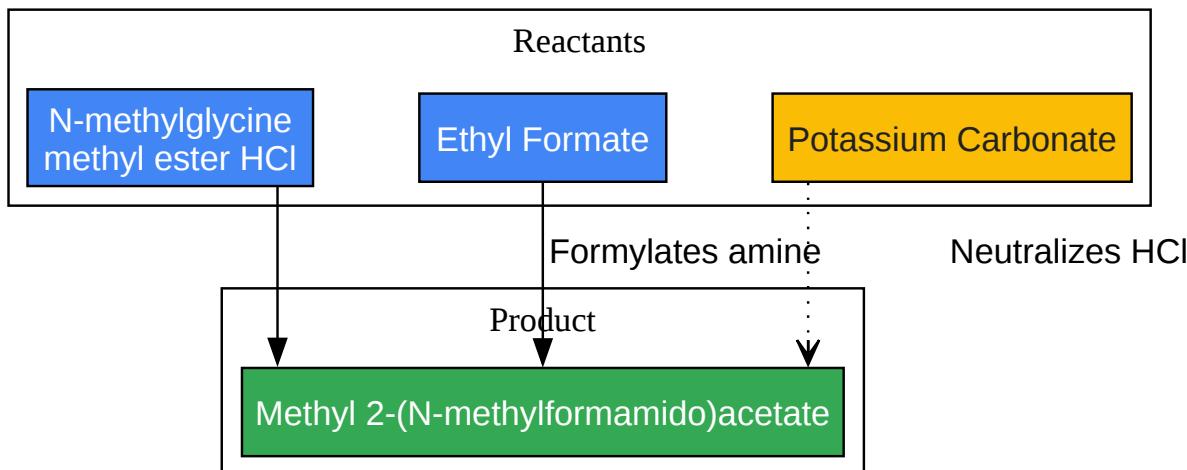
## Synthesis of Methyl 2-(N-methylformamido)acetate

This compound is synthesized by the formylation of N-methylglycine methyl ester (sarcosine methyl ester).[3]

Experimental Protocol: Synthesis from N-methylglycine methyl ester hydrochloride[3]

- N-methylglycine methyl ester hydrochloride (1.0 mole) is suspended in a suitable solvent such as ethanol.
- A formylating agent, such as ethyl formate (1.5 moles), is added to the suspension.[4]
- A base, such as potassium carbonate (1.5 moles), is added portion-wise under vigorous stirring.[4]
- The reaction mixture is stirred at room temperature overnight.
- The inorganic salts are removed by filtration, and the precipitate is washed with the solvent.
- The filtrate is concentrated under reduced pressure.
- The residue is purified, typically by distillation or chromatography, to yield **Methyl 2-(N-methylformamido)acetate**.

Diagram of **Methyl 2-(N-methylformamido)acetate** Synthesis

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Caption: Synthesis of **Methyl 2-(N-methylformamido)acetate**.

## Reactivity and Performance Comparison

As a mixed anhydride, Acetic Formic Anhydride is a potent acylating agent. It contains two electrophilic carbonyl centers: a formyl group and an acetyl group. The formyl carbonyl is significantly more electrophilic and less sterically hindered than the acetyl carbonyl.[9] Consequently, when reacting with nucleophiles like amines or alcohols, Acetic Formic Anhydride acts as a highly selective formylating agent, delivering the formyl group in preference to the acetyl group.[1][2][9]

Applications of Acetic Formic Anhydride:

- **N-Formylation of Amines and Amino Acids:** A primary use is the efficient and high-yield formylation of primary and secondary amines.[2][10]
- **O-Formylation of Alcohols:** It is also effective for the formylation of alcohols to produce formate esters.[1][2]
- **Synthesis of Aldehydes:** Can be used to prepare aldehydes from Grignard reagents.[2]

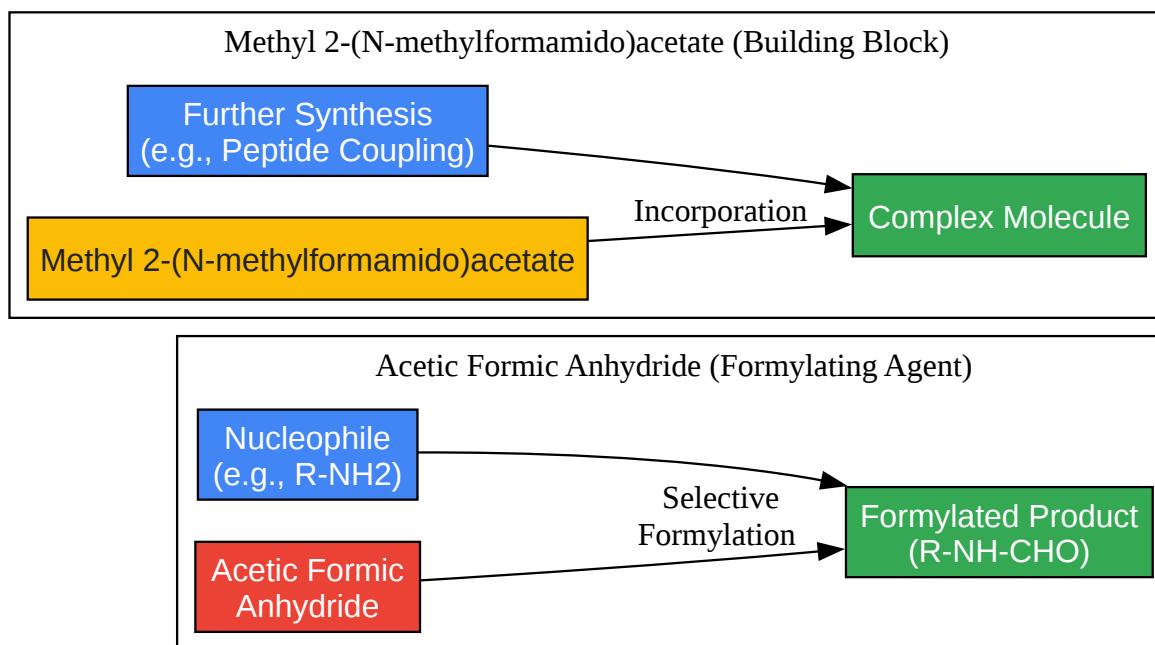
**Methyl 2-(N-methylformamido)acetate**, having a stable amide bond, does not function as a formylating agent. Its reactivity is centered on the ester functional group, which can be

hydrolyzed or used in peptide coupling reactions. The N-methylformamido group is generally stable but can be a site for further chemical modification if desired.

#### Applications of **Methyl 2-(N-methylformamido)acetate**:

- **Peptide Synthesis:** As a derivative of the amino acid sarcosine, it can be incorporated into peptide chains as a non-natural amino acid.
- **Drug Discovery Scaffold:** The N-formyl-N-methylglycine structure can serve as a key building block or scaffold in the synthesis of complex pharmaceutical compounds.[11][12] The methyl groups can modulate physicochemical and pharmacokinetic properties.[11][12]

#### Diagram of Comparative Reactivity



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Caption: Contrasting roles in chemical synthesis.

## Conclusion

The choice between **Methyl 2-(N-methylformamido)acetate** and Acetic Formic Anhydride is determined entirely by the synthetic goal.

- Choose Acetic Formic Anhydride when the objective is to introduce a formyl group onto a substrate such as an amine or alcohol. It is a highly reactive and selective, albeit unstable, formylating agent. Its main drawback is its thermal instability, often requiring it to be prepared fresh and used immediately.[\[1\]](#)
- Choose **Methyl 2-(N-methylformamido)acetate** when the synthetic plan requires the incorporation of an N-formyl-N-methylglycine moiety. It is a stable, versatile building block used in the construction of more complex molecules, particularly in peptide synthesis and drug discovery. It is not a formylating agent.

In summary, these two compounds are not alternatives for the same application. One is a tool for a specific chemical transformation (formylation), while the other is a component for constructing molecular architecture. Understanding this fundamental difference is critical for their effective use in research and development.

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- To cite this document: BenchChem. [comparing Methyl 2-(N-methylformamido)acetate to acetic formic anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1596403#comparing-methyl-2-n-methylformamido-acetate-to-acetic-formic-anhydride>]

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